

Molecular weight and formula of Methyl 3,3-dimethoxycyclobutane-1-carboxylate.

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Compound of Interest

Compound Name: Methyl 3,3-dimethoxycyclobutane-1-carboxylate

Cat. No.: B1313132

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Technical Guide: Methyl 3,3-dimethoxycyclobutane-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This document provides core information regarding the chemical properties of **Methyl 3,3-dimethoxycyclobutane-1-carboxylate**, a compound of interest in synthetic chemistry and potential pharmaceutical development.

Chemical Identity and Properties

Methyl 3,3-dimethoxycyclobutane-1-carboxylate is a cyclobutane derivative characterized by the presence of a methyl ester and two methoxy groups. These functional groups contribute to its specific chemical reactivity and physical properties.

The key quantitative data for this compound are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₄	[1] [2] [3] [4]
Molecular Weight	174.19 g/mol	[1] [2] [4]
CAS Number	98231-07-3	[1] [2] [3] [4] [5]

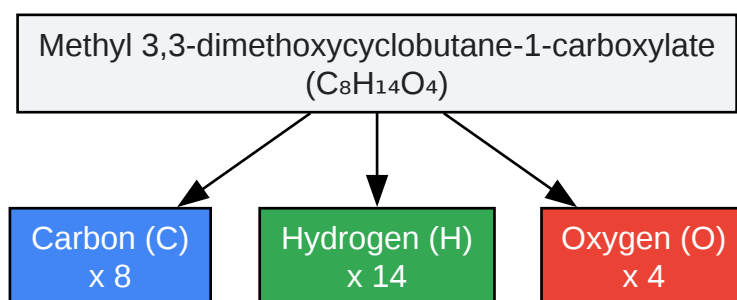
Structural Information

The structural formula of **Methyl 3,3-dimethoxycyclobutane-1-carboxylate** is fundamental to understanding its chemical behavior. The following diagram illustrates the connectivity of atoms within the molecule.

Caption: Chemical structure of **Methyl 3,3-dimethoxycyclobutane-1-carboxylate**.

Elemental Composition

To further delineate the foundational makeup of the molecule, the following diagram illustrates its elemental composition, breaking down the molecular formula into its constituent elements and their respective counts. This visualization is crucial for mass spectrometry analysis and reaction stoichiometry.



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Caption: Elemental composition of **Methyl 3,3-dimethoxycyclobutane-1-carboxylate**.

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References

- 1. Methyl 3,3-dimethoxycyclobutane-1-carboxylate | C₈H₁₄O₄ | CID 10487446 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemshuttle.com [chemshuttle.com]
- 3. 3,3-Dimethoxycyclobutane-1-carboxylate methyl ester 97% | CAS: 98231-07-3 | AChemBlock [achemblock.com]
- 4. 98231-07-3|Methyl 3,3-dimethoxycyclobutanecarboxylate|BLD Pharm [bldpharm.com]
- 5. 3,3-Dimethoxycyclobutane-1-carboxylate methyl ester | 98231-07-3 [chemicalbook.com]
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